

An In-depth Technical Guide to Benzyl 2-methylbenzoate (CAS 67157-60-2)

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Compound of Interest

Compound Name: Benzyl 2-methylbenzoate

CAS No.: 67157-60-2

Cat. No.: B3192985

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Benzyl 2-methylbenzoate**, a benzoate ester with the CAS number 67157-60-2. While structurally similar to its well-known isomer, Benzyl benzoate, this document focuses specifically on the properties, synthesis, and analytical characterization of the 2-methyl substituted variant. The information herein is intended to equip researchers and professionals in drug development and chemical synthesis with the necessary data to handle, analyze, and utilize this compound effectively and safely.

Chemical Identity and Physical Properties

Benzyl 2-methylbenzoate, also known as Benzyl o-toluate, is an aromatic ester characterized by a benzyl group attached to the carboxylate of 2-methylbenzoic acid. This seemingly minor positional isomerism of the methyl group significantly influences its physical and chemical properties compared to its unsubstituted counterpart.

Table 1: Physicochemical Properties of Benzyl 2-methylbenzoate

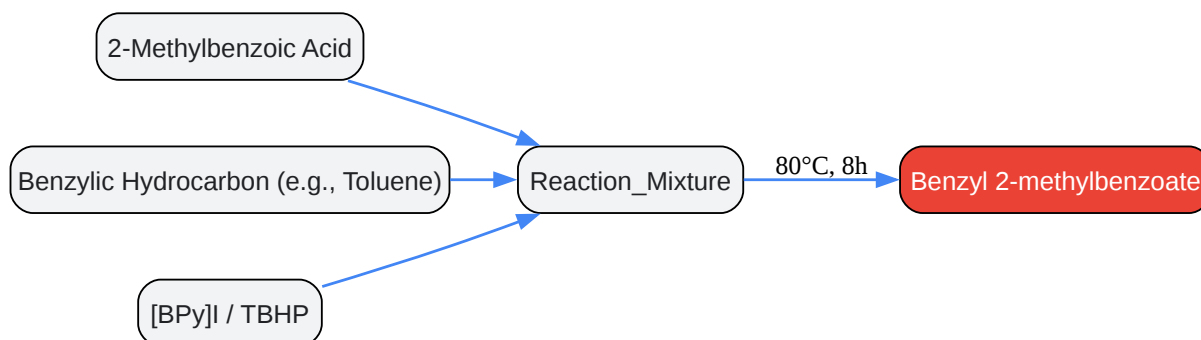
Property	Value	Source
CAS Number	67157-60-2	
Molecular Formula	C ₁₅ H ₁₄ O ₂	
Molecular Weight	226.27 g/mol	
IUPAC Name	benzyl 2-methylbenzoate	
Synonyms	Benzyl o-toluate, o-Toluic acid, benzyl ester	
Computed XLogP3	4.2	
Topological Polar Surface Area	26.3 Å ²	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	4	
Experimental Boiling Point	Data not available	
Experimental Melting Point	Data not available	
Experimental Density	Data not available	

Note: Experimental physical properties such as boiling point, melting point, and density for **Benzyl 2-methylbenzoate** are not readily available in the reviewed literature. Researchers should determine these properties experimentally for their specific applications. For context, the isomeric Benzyl benzoate (CAS 120-51-4) has a melting point of approximately 21°C and a boiling point of 323-324°C^[1].

Synthesis of Benzyl 2-methylbenzoate

The synthesis of **Benzyl 2-methylbenzoate** is typically achieved through the esterification of 2-methylbenzoic acid or its derivatives with benzyl alcohol. One documented laboratory-scale synthesis involves an oxidative esterification reaction.

Conceptual Synthesis Pathway



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Caption: Oxidative esterification of 2-methylbenzoic acid.

Experimental Protocol: Oxidative Esterification

This protocol is based on a general procedure for the synthesis of benzyl esters from carboxylic acids and benzylic hydrocarbons.

Materials:

- 2-Methylbenzoic acid (1 mmol)
- [BPy]I (Bipyridinium iodide) (0.0524 g, 20 mol%)
- Toluene (or other suitable benzylic hydrocarbon) (2128 μL , 20 mmol)
- tert-Butyl hydroperoxide (TBHP, 70 wt% in water) (192 μL , 1.4 mmol)
- Reaction tube

Procedure:

- To a reaction tube, add 2-methylbenzoic acid (1 mmol), [BPy]I (0.0524 g), and toluene (2128 μL).

- Add TBHP (192 μ L) to the reaction mixture.
- Stir the reaction mixture at 80°C for 8 hours.
- Monitor the reaction progress using an appropriate technique (e.g., TLC or GC-MS).
- Upon completion, the product can be isolated and purified using standard techniques such as column chromatography.

Note: This is a generalized protocol. Optimization of reaction conditions, including catalyst loading, temperature, and reaction time, may be necessary to achieve higher yields and purity. The reported yield for **Benzyl 2-methylbenzoate** using this method is 94%.

Analytical Characterization

Accurate characterization of **Benzyl 2-methylbenzoate** is crucial for its use in research and development. The following section details the expected analytical data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **Benzyl 2-methylbenzoate**.

- δ 7.96-7.93 (m, 1H): Aromatic proton ortho to the carbonyl group.
- δ 7.43-7.40 (m, 2H): Aromatic protons.
- δ 7.37-7.30 (m, 4H): Aromatic protons.
- δ 7.21-7.17 (m, 2H): Aromatic protons.
- δ 5.32 (s, 2H): Methylene protons of the benzyl group (-CH₂-).
- δ 2.59 (s, 3H): Methyl protons (-CH₃).
- δ 167.13: Carbonyl carbon (C=O).
- δ 140.22, 136.05, 131.92, 131.57, 130.57, 129.32, 128.45, 128.06, 128.05, 125.59: Aromatic carbons.

- δ 66.35: Methylene carbon of the benzyl group ($-\text{CH}_2-$).
- δ 21.70: Methyl carbon ($-\text{CH}_3$).

Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) is a standard method for the identification and purity assessment of **Benzyl 2-methylbenzoate**.

- Electron Ionization (EI) Mass Spectrum: The mass spectrum of **Benzyl 2-methylbenzoate** shows characteristic fragmentation patterns. Key fragments observed include m/z values of 226 (M^+), 208, 119, 104, 91, and 65. The base peak is typically observed at m/z 91, corresponding to the tropylium cation (C_7H_7^+).

Infrared (IR) Spectroscopy

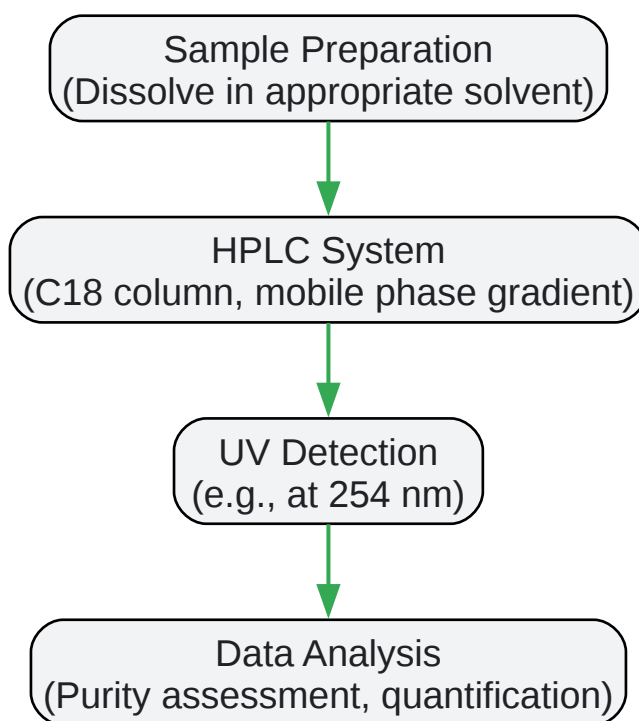
While a specific, high-resolution IR spectrum for **Benzyl 2-methylbenzoate** is not readily available, the expected characteristic absorption bands can be predicted based on its functional groups.

- $\sim 3030\text{ cm}^{-1}$: Aromatic C-H stretching.
- $\sim 2950\text{ cm}^{-1}$: Aliphatic C-H stretching (from the methyl and methylene groups).
- $\sim 1720\text{ cm}^{-1}$: Strong C=O stretching of the ester group.
- ~ 1270 and 1120 cm^{-1} : C-O stretching of the ester group.
- ~ 1600 and 1450 cm^{-1} : Aromatic C=C ring stretching.

High-Performance Liquid Chromatography (HPLC)

A specific HPLC method for **Benzyl 2-methylbenzoate** is not detailed in the available literature. However, a general reversed-phase HPLC method can be developed for its analysis.

Illustrative HPLC Workflow:



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Sources

- 1. Benzyl benzoate - Wikipedia [en.wikipedia.org]
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